

# In-Depth Technical Guide to 4-Fluorobenzoic acid-13C6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Fluorobenzoic acid-13C6

Cat. No.: B15143548

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluorobenzoic acid-13C6**, a stable isotope-labeled compound increasingly utilized in metabolic research and drug development. This document details its chemical properties, outlines plausible synthetic routes, presents experimental protocols for its application, and discusses its role in elucidating metabolic pathways.

## Core Compound Information

**4-Fluorobenzoic acid-13C6** is a stable isotope-labeled analog of 4-Fluorobenzoic acid, where all six carbon atoms in the benzene ring have been replaced with the heavy isotope, carbon-13. This isotopic labeling makes it an invaluable tracer for metabolic studies, allowing researchers to track the fate of the molecule and its metabolites in biological systems without the safety concerns associated with radioactive isotopes.

## Chemical and Physical Properties

While a specific CAS number for **4-Fluorobenzoic acid-13C6** is not commonly assigned, it is typically referenced using the CAS number of the unlabeled compound, with the isotopic enrichment specified by the supplier.<sup>[1]</sup> For instance, a commercially available product may be listed as "[13C6]-4-Fluorobenzoic acid" with the CAS number 456-22-4 for the unlabeled form.

<sup>[1]</sup>

Table 1: Physicochemical Data of 4-Fluorobenzoic acid and its  $^{13}\text{C}_6$ -labeled analog.

Property	4-Fluorobenzoic acid	4-Fluorobenzoic acid- $^{13}\text{C}_6$
CAS Number	456-22-4[1][2]	456-22-4 (unlabeled)[1]
Molecular Formula	$\text{C}_7\text{H}_5\text{FO}_2$ [3]	$^{13}\text{C}_6\text{C}_1\text{H}_5\text{FO}_2$
Molecular Weight	140.11 g/mol [3]	Approx. 146.07 g/mol [1]
Appearance	White solid	White solid
Melting Point	182-184 °C[2]	Not substantially different from unlabeled
Solubility	Soluble in alcohol and hot water.[2]	Similar to unlabeled
Purity (Typical)	≥98%	≥98%[1]
Isotopic Enrichment	N/A	≥99 atom % $^{13}\text{C}$ [1]

## Synthesis of 4-Fluorobenzoic acid- $^{13}\text{C}_6$

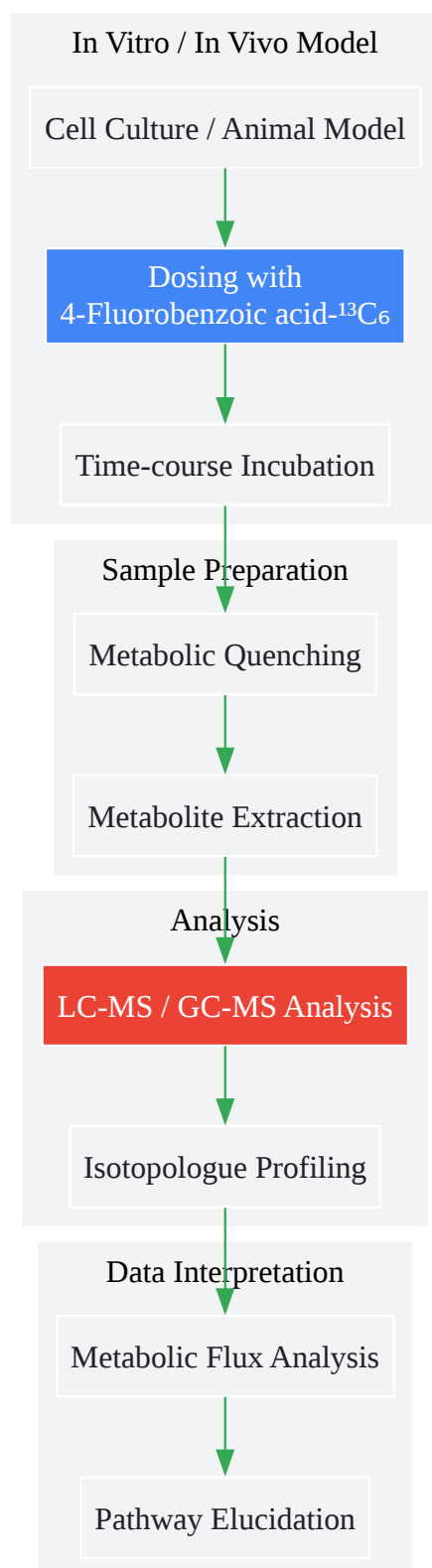
While specific, detailed protocols for the synthesis of **4-Fluorobenzoic acid- $^{13}\text{C}_6$**  are not readily available in published literature, a plausible synthetic route can be inferred from general methods for synthesizing  $^{13}\text{C}$ -labeled aromatic compounds. A common strategy involves starting with a commercially available, uniformly  $^{13}\text{C}$ -labeled precursor, such as  $^{13}\text{C}_6$ -benzene.

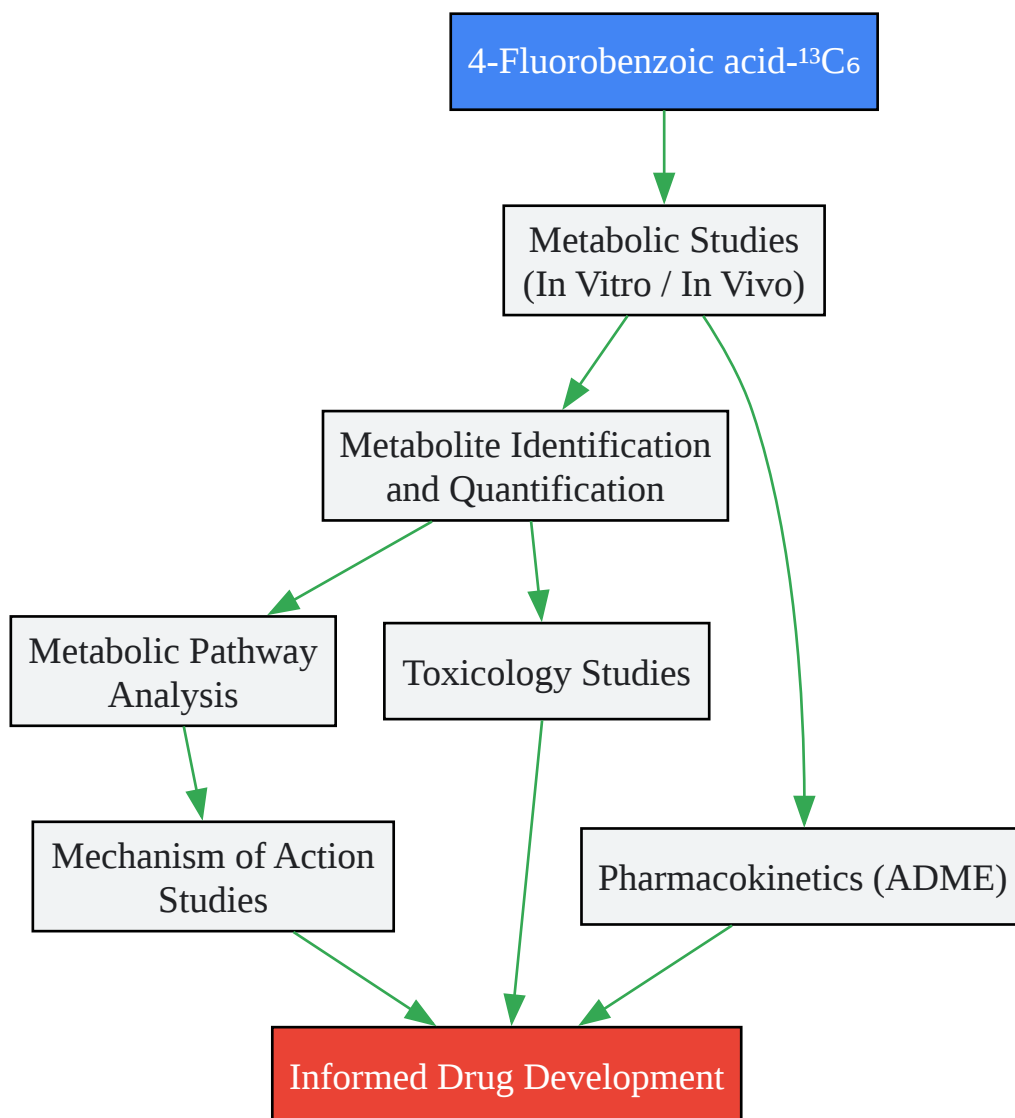
### Proposed Synthetic Pathway

A potential multi-step synthesis could proceed as follows:

- Friedel-Crafts Acylation of  $^{13}\text{C}_6$ -Benzene:** The synthesis would likely begin with the Friedel-Crafts acylation of  $^{13}\text{C}_6$ -benzene with a suitable acyl halide (e.g., acetyl chloride) in the presence of a Lewis acid catalyst (e.g., aluminum chloride) to introduce a carbonyl group onto the labeled ring.
- Halogenation:** The resulting acetophenone- $^{13}\text{C}_6$  would then undergo halogenation to introduce a fluorine atom at the para position.

- Oxidation: The acetyl group can then be oxidized to a carboxylic acid using a strong oxidizing agent (e.g., potassium permanganate or chromic acid).
- Purification: The final product, 4-Fluorobenzoic acid- $^{13}\text{C}_6$ , would be purified using standard techniques such as recrystallization or chromatography.





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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)